

Thermochemical and Combustion Profile of Musk Ketone: A Technical Guide

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Compound of Interest

Compound Name: Musk ketone

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Introduction

Musk ketone (4'-tert-butyl-2',6'-dimethyl-3',5'-dinitroacetophenone) is a synthetic nitroaromatic compound historically used as a fragrance ingredient in a variety of consumer products. Its chemical structure, characterized by a substituted benzene ring with two nitro groups and a ketone functional group, places it in a class of compounds with notable energetic properties. A thorough understanding of its thermochemical data and combustion behavior is crucial for safety assessment, environmental impact analysis, and potential applications in various fields, including the study of energetic materials.

This technical guide provides a summary of the available physicochemical properties of **musk ketone**. Due to the absence of specific experimental thermochemical data in the current literature, this document outlines detailed, generalized experimental protocols for bomb calorimetry, thermogravimetric analysis (TGA), and differential thermal analysis (DTA). These protocols are based on established methodologies for the analysis of nitroaromatic compounds and serve as a practical framework for researchers seeking to determine these properties. To further aid in experimental design, thermochemical data for structurally similar compounds, such as dinitrotoluene isomers, are presented as a reference.

Physicochemical Properties of Musk Ketone

A summary of the key physicochemical properties of **musk ketone** is presented in Table 1. This data is essential for handling, storage, and the design of analytical procedures.

Property	Value
Chemical Formula	C ₁₄ H ₁₈ N ₂ O ₅
Molecular Weight	294.31 g/mol
Appearance	Light yellow crystalline powder
Melting Point	133.5-136.5 °C
Boiling Point	Decomposes at 250–300 °C
CAS Number	81-14-1

Thermochemical Data of Structurally Related Compounds

While specific experimental data for the enthalpy of formation and combustion of **musk ketone** are not readily available, data for dinitrotoluene (DNT) isomers can provide valuable comparative insights due to their structural similarities as nitroaromatic compounds. These values are critical for estimating the energetic potential and reaction thermodynamics.

Compound	Enthalpy of Formation ($\Delta_f H^\circ_{\text{solid}}$) (kJ/mol)	Enthalpy of Combustion ($\Delta_c H^\circ_{\text{solid}}$) (kJ/mol)
2,4-Dinitrotoluene	-40	-3560 ± 30

Data sourced from the NIST Chemistry WebBook for Benzene, 1-methyl-2,4-dinitro-[1].

Experimental Protocols for Thermochemical and Combustion Analysis

The following sections detail standardized experimental procedures for determining the key thermochemical properties of **musk ketone**.

Determination of Enthalpy of Combustion via Bomb Calorimetry

Bomb calorimetry is the standard method for determining the heat of combustion of solid and liquid samples. The procedure involves the complete combustion of a sample in a high-pressure oxygen environment and measuring the resultant temperature change in a surrounding water bath.

Experimental Workflow:



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Caption: Workflow for Bomb Calorimetry.

Detailed Methodology:

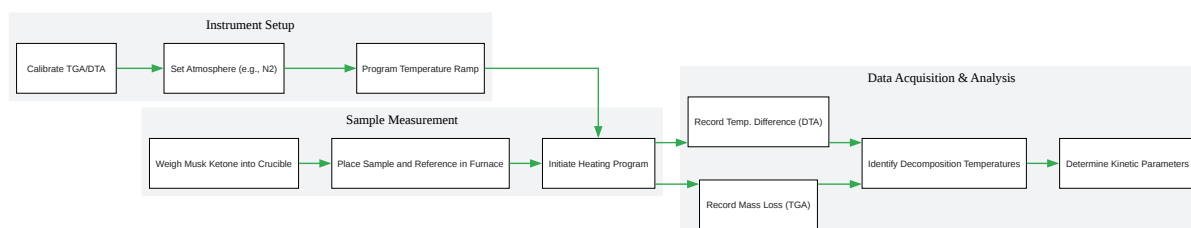
- Sample Preparation:
 - Accurately weigh approximately 1 gram of **musk ketone**.
 - Compress the powdered sample into a pellet using a pellet press.
 - Accurately weigh a piece of fuse wire (e.g., nickel-chromium).
- Bomb Assembly:
 - Place the **musk ketone** pellet into the sample crucible within the bomb.
 - Secure the fuse wire to the electrodes, ensuring it is in contact with the sample pellet.

- Carefully seal the bomb.
- Pressurize the bomb with high-purity oxygen to approximately 30 atm.
- Calorimetric Measurement:
 - Submerge the sealed bomb in a known volume of water in the calorimeter bucket.
 - Allow the system to reach thermal equilibrium.
 - Ignite the sample by passing an electric current through the fuse wire.
 - Record the temperature of the water at regular intervals until a maximum temperature is reached and the system begins to cool.
- Data Analysis:
 - Determine the corrected temperature rise, accounting for heat exchange with the surroundings.
 - Calibrate the calorimeter using a standard substance with a known heat of combustion, such as benzoic acid.
 - Apply corrections for the heat released by the combustion of the fuse wire and for the formation of nitric acid from residual nitrogen and the nitro groups of the sample.
 - Calculate the gross heat of combustion (at constant volume) and subsequently the standard enthalpy of combustion (at constant pressure).

Thermal Stability Analysis using Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA)

TGA and DTA are thermal analysis techniques used to characterize the decomposition and thermal stability of materials. TGA measures the change in mass of a sample as a function of temperature, while DTA measures the temperature difference between a sample and an inert reference.

Experimental Workflow:



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Caption: Workflow for TGA and DTA Analysis.

Detailed Methodology:

- Instrument Preparation:
 - Calibrate the TGA/DTA instrument for temperature and mass using appropriate standards.
 - Select the desired atmosphere (e.g., inert nitrogen or argon, or an oxidative atmosphere like air) and set the flow rate.
 - Program the desired heating rate (e.g., 5, 10, or 20 °C/min) and the final temperature.
- Sample Preparation and Loading:
 - Accurately weigh a small amount of **musk ketone** (typically 2-10 mg) into a crucible (e.g., alumina or platinum).
 - Place the sample crucible and an empty reference crucible into the instrument's furnace.

- Analysis:
 - Initiate the temperature program.
 - The instrument will record the sample's mass and the temperature difference between the sample and the reference as a function of the furnace temperature.
- Data Interpretation:
 - The TGA curve (mass vs. temperature) will indicate the onset and completion temperatures of decomposition, as well as the mass loss associated with each step.
 - The derivative of the TGA curve (DTG) shows the rate of mass loss, with peaks corresponding to the temperatures of maximum decomposition rate.
 - The DTA curve will show endothermic peaks (e.g., for melting) and exothermic peaks (e.g., for decomposition), providing information on the energetics of these transitions.
 - By performing the analysis at multiple heating rates, kinetic parameters such as the activation energy of decomposition can be calculated using methods like the Kissinger or Ozawa-Flynn-Wall analysis.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **musk ketone** and outlines the necessary experimental protocols for a comprehensive thermochemical and combustion analysis. While specific experimental thermochemical data for **musk ketone** remains to be determined, the methodologies and comparative data presented herein offer a robust framework for researchers to conduct these critical investigations. The provided workflows and detailed procedures for bomb calorimetry, TGA, and DTA will enable the generation of reliable data, contributing to a safer and more complete understanding of this nitroaromatic compound.

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References

- 1. Benzene, 1-methyl-2,4-dinitro- [webbook.nist.gov]
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